

3-Azaspiro[5.5]undecane hydrochloride

molecular weight and formula

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Compound of Interest

Compound Name: 3-Azaspiro(5.5)undecane
hydrochloride

Cat. No.: B030734

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An In-Depth Technical Guide to 3-Azaspiro[5.5]undecane Hydrochloride for Advanced Research

Introduction

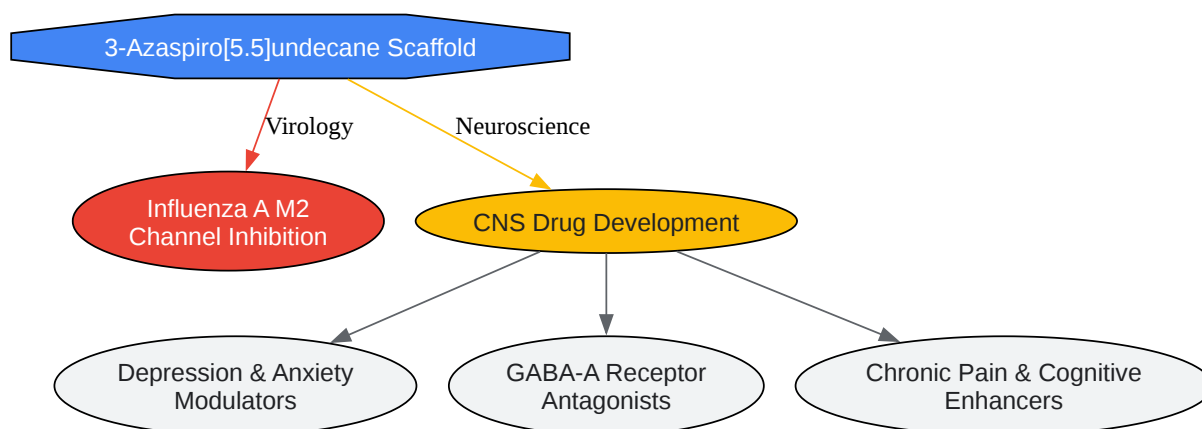
3-Azaspiro[5.5]undecane hydrochloride is a spirocyclic aliphatic amine that has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry and drug development. Its unique three-dimensional structure, featuring two carbocyclic rings joined at a single carbon atom, provides a rigid and sterically defined scaffold. This structural characteristic makes it an invaluable building block for creating novel therapeutic agents with high specificity and optimized pharmacological profiles. This guide provides an in-depth analysis of its core molecular properties, synthesis concepts, key applications, and essential analytical protocols for researchers and drug development professionals.

Core Molecular Profile

The fundamental identity of a chemical compound is defined by its molecular formula and weight. These parameters are critical for all stoichiometric calculations, analytical characterizations, and registration in chemical databases.

Chemical Structure

The structure consists of a piperidine ring and a cyclohexane ring sharing a single quaternary carbon atom (the spiro center). The hydrochloride salt form enhances the compound's stability and aqueous solubility.



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